

Application Note & Protocol: Preparation of SK-J014-1n Stock Solutions

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SK-J014-1n

Cat. No.: B15554193

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Introduction

SK-J014-1n is a nickel(II) complex that serves as a highly effective catalyst in cross-coupling reactions, a cornerstone of modern organic synthesis.[1][2][3][4] Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy. This document provides a detailed protocol for the preparation, handling, and storage of **SK-J014-1n** stock solutions for laboratory use.

Quantitative Data Summary

For ease of reference, the key chemical properties of **SK-J014-1n** are summarized in the table below.

Property	Value
Full Chemical Name	Chloro(4-cyanophenyl){(R)-1-[(S)-2-(bis(4-fluorophenyl)phosphinoferrocenyl)ethyl(di- <i>t</i> -butylphosphine))}nickel(II)
CAS Number	2049086-37-3
Molecular Formula	C ₃₉ H ₄₂ ClF ₂ FeNNiP ₂
Molecular Weight	774.69 g/mol
Appearance	Red-violet solid
Known Solubility	Soluble in non-polar organic solvents such as toluene and dichloromethane.
Purity	Typically >95%

Experimental Protocol

This protocol outlines the steps for preparing a stock solution of **SK-J014-1n**. It is recommended to prepare a concentrated primary stock solution, which can then be diluted to the desired working concentrations for specific applications.

Materials

- **SK-J014-1n** solid
- Anhydrous, degassed non-polar organic solvent (e.g., Toluene, Dichloromethane (DCM), or Tetrahydrofuran (THF))
- Inert gas (Argon or Nitrogen)
- Glass vials with PTFE-lined screw caps
- Volumetric flasks (Class A)
- Pipettes and pipette tips

- Analytical balance
- Magnetic stirrer and stir bars

Safety Precautions

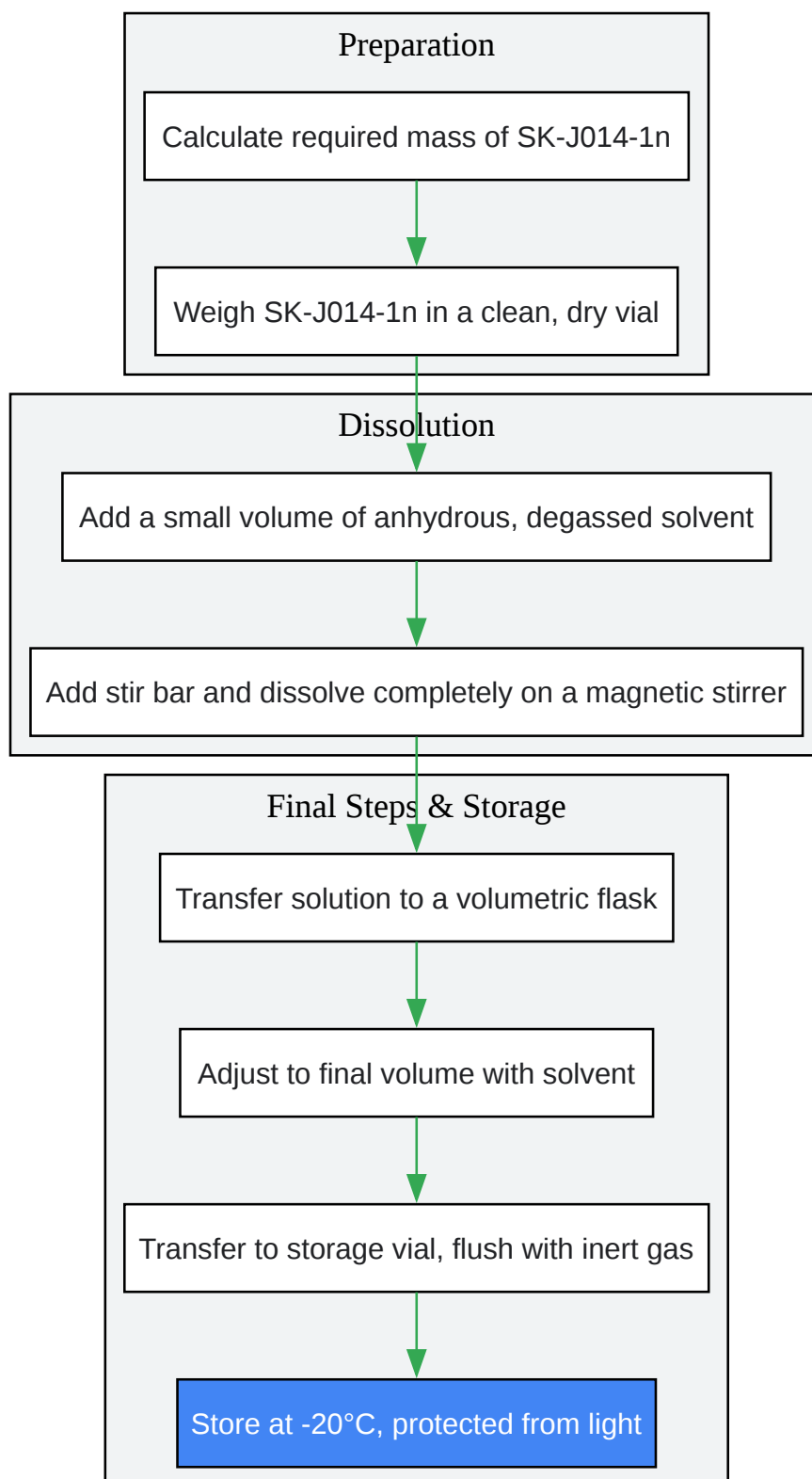
- Due to the lack of a specific Material Safety Data Sheet (MSDS), it is crucial to handle **SK-J014-1n** with care, assuming it may be hazardous.
- Always work in a well-ventilated fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of dust and contact with skin and eyes.

Procedure for Preparing a 10 mM Stock Solution

- Determine the required mass of **SK-J014-1n**:
 - To prepare 10 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.010 \text{ L} \times 774.69 \text{ g/mol} = 7.75 \text{ mg}$
- Weighing the **SK-J014-1n**:
 - Tare a clean, dry glass vial on an analytical balance.
 - Carefully weigh out the calculated mass (e.g., 7.75 mg) of **SK-J014-1n** into the vial.
- Solvent Addition and Dissolution:
 - Add a small amount of the chosen anhydrous, degassed solvent (e.g., 2-3 mL of toluene) to the vial containing the **SK-J014-1n**.
 - Add a small, clean magnetic stir bar to the vial.

- Place the vial on a magnetic stirrer and stir until the solid is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- Final Volume Adjustment:
 - Once the solid is fully dissolved, carefully transfer the solution to a 10 mL volumetric flask.
 - Rinse the original vial with a small amount of fresh solvent and add the rinsing to the volumetric flask to ensure a quantitative transfer.
 - Add the solvent to the volumetric flask up to the 10 mL mark.
- Storage:
 - Transfer the final stock solution to a clean, dry vial with a PTFE-lined screw cap.
 - To enhance stability, it is recommended to flush the headspace of the vial with an inert gas (argon or nitrogen) before sealing.
 - Store the stock solution at -20°C, protected from light.

Workflow for Preparing **SK-J014-1n** Stock Solution



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Caption: Workflow for the preparation of **SK-J014-1n** stock solution.

Recommendations

- **Solvent Choice:** The choice of solvent may depend on the specific reaction conditions of the intended application. Toluene and dichloromethane are good starting points based on known solubility.
- **Stability:** Organometallic compounds can be sensitive to air and moisture. Using anhydrous, degassed solvents and storing under an inert atmosphere will prolong the shelf-life of the stock solution.
- **Solubility Determination:** If the solubility in a particular solvent is unknown, it is advisable to perform a small-scale test before preparing a large volume of stock solution.

By following this protocol, researchers can confidently prepare **SK-J014-1n** stock solutions for use in a variety of synthetic applications, ensuring consistency and reliability in their experimental work.

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